

An In-depth Technical Guide to the Physicochemical Properties of 4-Phenylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Phenylcyclohexanone

Cat. No.: B041837

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Phenylcyclohexanone**, a key intermediate in the synthesis of various pharmaceuticals and other fine chemicals. The document outlines the physical properties of this compound and details the experimental methodologies for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Core Physicochemical Data

4-Phenylcyclohexanone is a white to off-white crystalline solid at room temperature.^{[1][2]} Its key physical properties are summarized in the table below. It is important to note that the boiling point is significantly influenced by ambient pressure.

Physical Property	Value	Conditions
Melting Point	73-82 °C	At atmospheric pressure
76 - 78 °C[1]		
77-80 °C[2][3]		
73-77 °C[4]	(lit.)	
76.0-82.0 °C[5][6]	(clear melt)	
Boiling Point	294 °C[1]	
158-160 °C[3]	At 12 mmHg	
158-160 °C[4]	At 16 mmHg	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds.[7] The following are standard experimental protocols for determining these physical constants for **4-Phenylcyclohexanone**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. An impure sample will typically exhibit a depressed and broadened melting point range.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **4-Phenylcyclohexanone** is finely powdered using a mortar and pestle.[9]
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 cm.[9][10]
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to about 2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.[9] The melting point range is reported as T1-T2.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[11][12]

Apparatus:

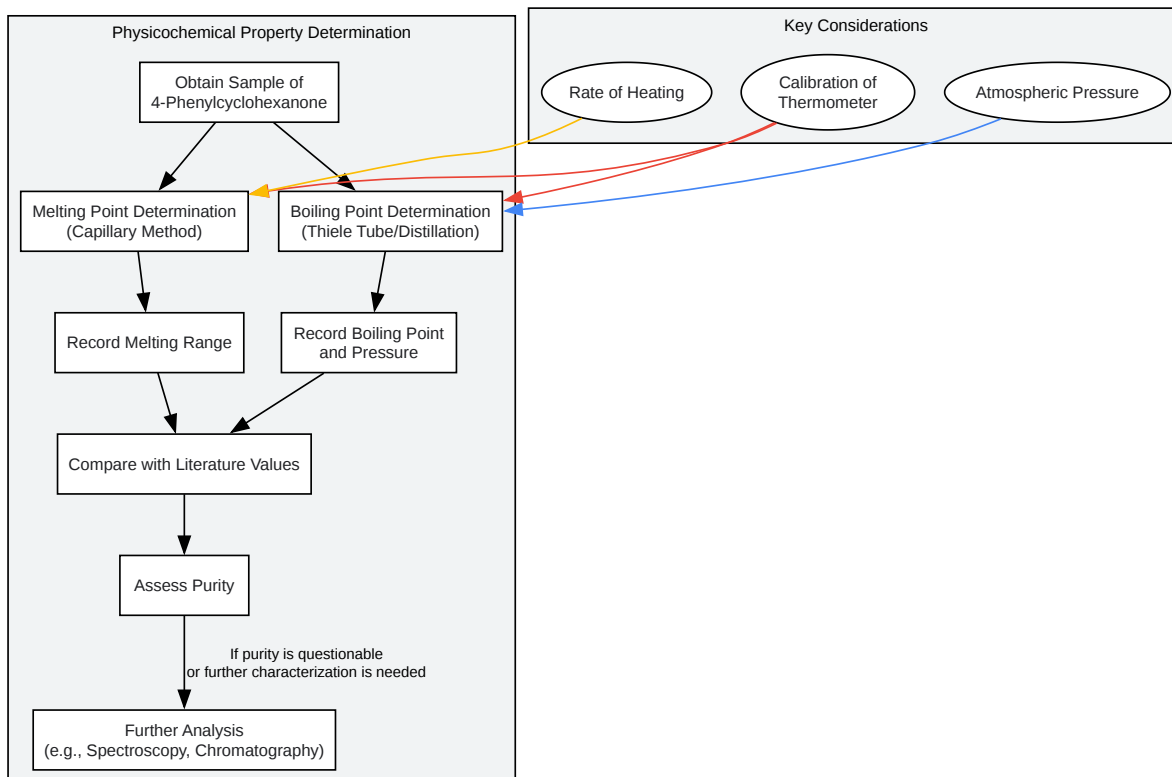
- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil or silicone oil)
- Bunsen burner or hot plate

Procedure:

- **Sample Preparation:** A few milliliters of molten **4-Phenylcyclohexanone** are placed into a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.[\[11\]](#)[\[13\]](#)
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped inside a Thiele tube containing heating oil.
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.[\[14\]](#) As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- **Observation:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.[\[11\]](#) At this point, the heat source is removed.
- **Recording the Boiling Point:** The liquid is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.[\[14\]](#)

Logical Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a compound like **4-Phenylcyclohexanone**.



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Caption: Workflow for determining and verifying the physical properties of **4-Phenylcyclohexanone**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Phenylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041837#4-phenylcyclohexanone-melting-point-and-boiling-point]

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